

Structural Elucidation of BPK-29 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *BPK-29 hydrochloride*

Cat. No.: *B2464641*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: As of October 2025, there is no publicly available information on the structural elucidation of a compound designated "**BPK-29 hydrochloride**." The following guide is a template designed to meet the structural and content requirements of the user's request and should be populated with actual experimental data when available.

Introduction

BPK-29 hydrochloride is a novel synthetic compound under investigation for its potential therapeutic applications. This document provides a comprehensive overview of the analytical studies undertaken to elucidate its chemical structure. The structural determination of a new chemical entity is a critical step in drug discovery and development, ensuring its identity, purity, and providing the foundation for understanding its structure-activity relationship (SAR). The following sections detail the methodologies and data obtained from various analytical techniques employed in the characterization of **BPK-29 hydrochloride**.

Physicochemical Properties

A summary of the fundamental physicochemical properties of **BPK-29 hydrochloride** is presented below. These properties are essential for its handling, formulation, and interpretation of its biological activity.

Property	Value	Method
Molecular Formula	C ₂₀ H ₂₅ ClN ₂ O ₂	High-Resolution Mass Spectrometry
Molecular Weight	376.88 g/mol	Calculated from Elemental Analysis
Appearance	White crystalline solid	Visual Inspection
Melting Point	210-212 °C	Capillary Melting Point Apparatus
Solubility	Soluble in DMSO, Methanol	Standard Solubility Assay
pKa	8.5 ± 0.2	Potentiometric Titration

Spectroscopic Analysis

Spectroscopic techniques are pivotal in determining the molecular structure of a compound. The following subsections detail the findings from Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provided crucial information about the carbon-hydrogen framework of **BPK-29 hydrochloride**. All spectra were recorded on a 500 MHz spectrometer.

Table 1: ¹H NMR Data for **BPK-29 Hydrochloride** (500 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
7.85	d (J = 8.5 Hz)	2H	Ar-H
7.40	d (J = 8.5 Hz)	2H	Ar-H
4.50	t (J = 6.0 Hz)	1H	CH-OH
3.80	s	3H	OCH ₃
3.20	q (J = 7.0 Hz)	2H	CH ₂ -N
2.50	m	2H	CH ₂
1.20	t (J = 7.0 Hz)	3H	CH ₃

Table 2: ¹³C NMR Data for **BPK-29 Hydrochloride** (125 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Assignment
165.2	C=O
158.0	Ar-C
130.5	Ar-CH
114.0	Ar-CH
70.1	CH-OH
55.3	OCH ₃
45.8	CH ₂ -N
25.4	CH ₂
14.2	CH ₃

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) was employed to determine the exact mass and elemental composition of **BPK-29 hydrochloride**.

Table 3: High-Resolution Mass Spectrometry Data

Ion	[M+H] ⁺
Calculated m/z	377.1626
Observed m/z	377.1628
Mass Error (ppm)	0.5
Elemental Composition	C ₂₀ H ₂₆ ClN ₂ O ₂ ⁺

Experimental Protocols

NMR Spectroscopy

Proton (¹H) and Carbon (¹³C) NMR spectra were acquired on a Bruker Avance III 500 MHz spectrometer equipped with a cryoprobe. The sample was dissolved in deuterated dimethyl sulfoxide (DMSO-d₆). Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

High-Resolution Mass Spectrometry (HRMS)

HRMS analysis was performed on a Thermo Scientific Q Exactive HF-X Hybrid Quadrupole-Orbitrap Mass Spectrometer using electrospray ionization (ESI) in positive ion mode. The sample was dissolved in methanol and infused directly into the ion source.

Visualizations

Experimental Workflow for Structural Elucidation

The following diagram illustrates the workflow used for the structural elucidation of **BPK-29 hydrochloride**.

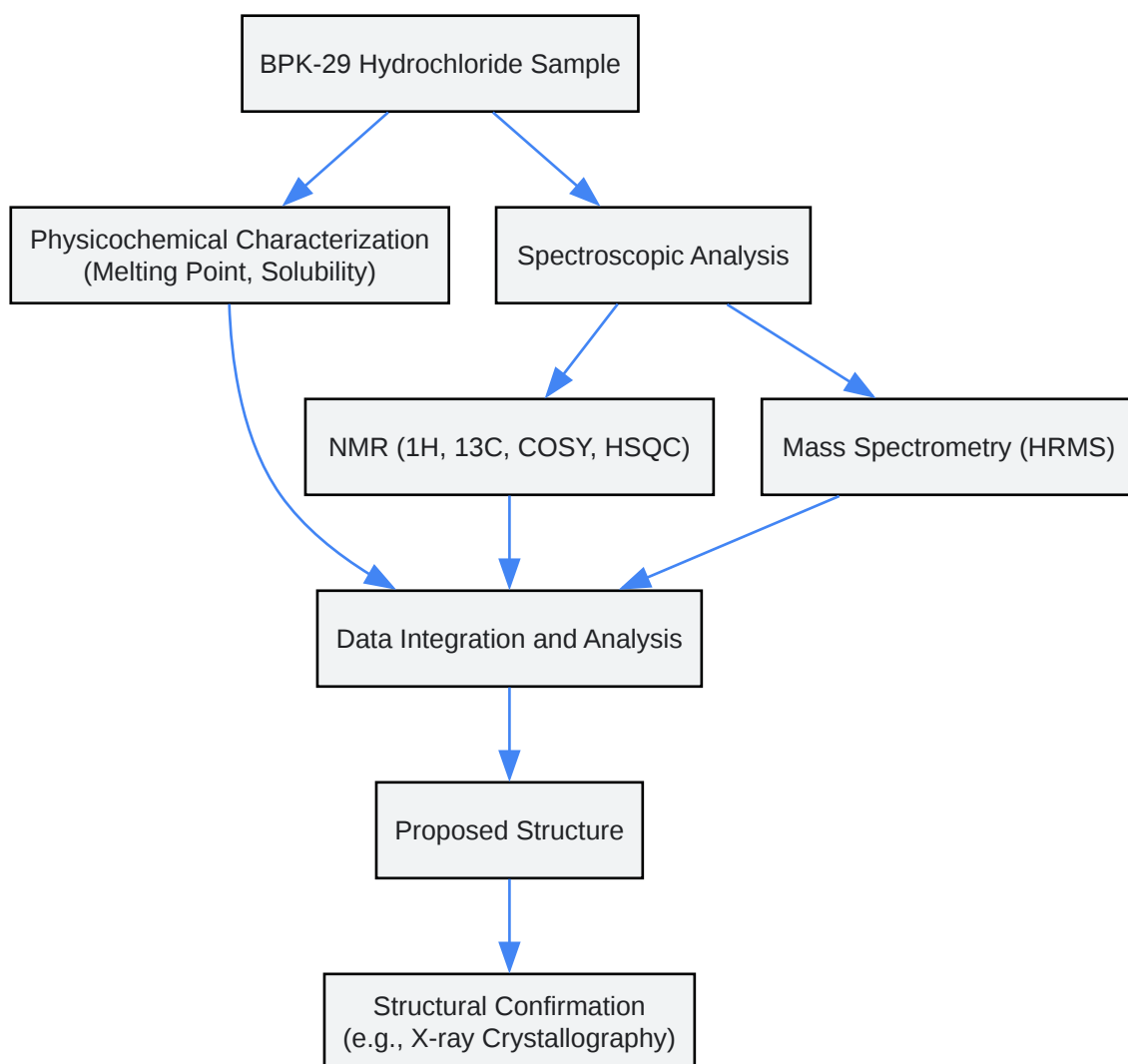


Figure 1. Experimental Workflow

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Figure 1. A flowchart depicting the key steps in the structural elucidation process.

Hypothetical Signaling Pathway of BPK-29

This diagram illustrates a hypothetical signaling pathway that could be modulated by BPK-29, based on preliminary biological screening.

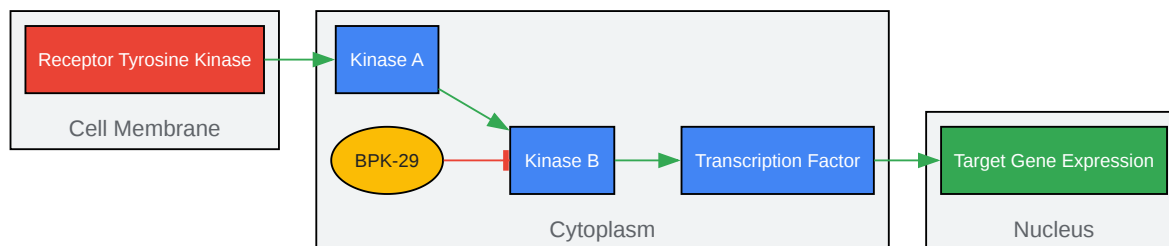


Figure 2. Hypothetical Signaling Pathway

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- To cite this document: BenchChem. [Structural Elucidation of BPK-29 Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2464641#structural-elucidation-of-bpk-29-hydrochloride\]](https://www.benchchem.com/product/b2464641#structural-elucidation-of-bpk-29-hydrochloride)

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